

Filaminast experimental parameters

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Compound Focus: Filaminast

CAS No.: 141184-34-1

Cat. No.: S527990

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Filaminast Key Data at a Glance

The following table consolidates essential information about **Filaminast** from the scientific literature.

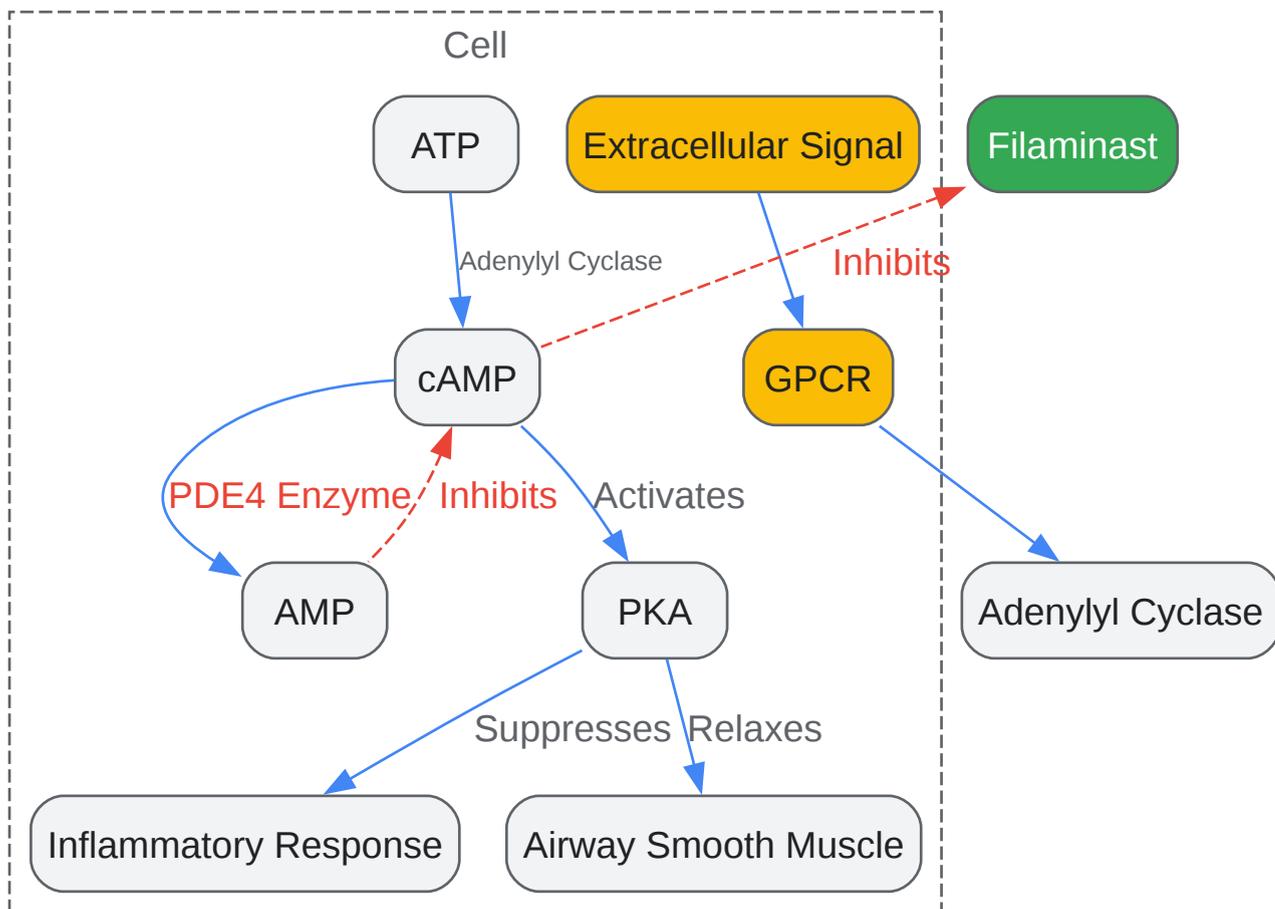
Parameter	Description
DrugBank ID	DB02660 [1]
Modality	Small Molecule [1]
Status	Experimental [1]
Chemical Formula	C ₁₅ H ₂₀ N ₂ O ₄ [1]
Molecular Weight	292.3303 g/mol (Average); 292.142307138 g/mol (Monoisotopic) [1]
Mechanism of Action	Inhibitor of 3',5'-cyclic-AMP phosphodiesterase 4B (PDE4B) [1]
IC ₅₀	960 - 1000 nM (from 2 assay(s)) [2]
CAS Number	141184-34-1 [1]

Molecular Mechanism and Experimental Insights

Filaminast is a phosphodiesterase-4 (PDE4) inhibitor, a target relevant for inflammatory diseases like asthma and COPD [1]. PDE4 enzymes hydrolyze and inactivate the secondary messenger cyclic adenosine monophosphate (cAMP) [3].

- **Structural Basis of Inhibition:** The high-resolution crystal structure of the PDE4B catalytic domain in complex with **Filaminast** (PDB ID: **1XLZ**) reveals how it fits into the enzyme's active site [2]. Inhibition occurs through a **hydrophobic clamp** formed by conserved residues and **hydrogen bonding** with a key glutamine [2].
- **Therapeutic Context:** PDE4 inhibitors like Roflumilast and Cilomilast are investigated for respiratory diseases [3]. They work by increasing cAMP levels in cells, leading to downstream anti-inflammatory and bronchodilatory effects [3].

The following diagram illustrates this cAMP signaling pathway and where **Filaminast** acts.



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Guidance for Finding Experimental Protocols

Since specific step-by-step methodologies for **Filaminast** are not available in the public domain, here are suggestions for locating more detailed experimental data:

- **Consult Primary Literature:** The research paper associated with the crystal structure (PubMed ID: **15576036**) is a primary source and may contain more experimental details [2].
- **Refine Your Search:** Use specific terms like "**Filaminast** assay protocol," "PDE4B inhibition assay," or "**Filaminast** IC50 determination" in scientific databases like PubMed or Google Scholar.
- **Explore Related Compounds:** Research established protocols for other PDE4 inhibitors (e.g., Rolipram, Roflumilast) as they often use similar experimental frameworks which can be adapted.

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References

1. : Uses, Interactions, Mechanism of Action | DrugBank Online Filaminast [go.drugbank.com]
2. RCSB PDB - 1XLZ: Catalytic Domain Of Human Phosphodiesterase... [rcsb.org]
3. Molecular Properties of Phosphodiesterase 4 and Its ... [mdpi.com]

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